

Personal protective equipment for handling Halazone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Halazone

Cat. No.: B1210301

[Get Quote](#)

Essential Safety and Handling Guide for Halazone

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Halazone**, including personal protective equipment (PPE) recommendations, procedural guidance for safe handling, and disposal plans.

Key Safety Information and Data

Proper handling of **Halazone** requires an understanding of its physical and chemical properties. The following table summarizes key quantitative data for quick reference.

Parameter	Value	Source
Chemical Name	p-(Dichlorosulfamoyl)benzoic acid	[1]
CAS Number	80-13-7	[2]
Molecular Formula	C7H5Cl2NO4S	[2]
Molecular Weight	270.09 g/mol	[3]
Melting Point	136°C (lit.) or 213°C (decomposes)	[2][4]
Solubility	Slightly soluble in water; soluble in alcohol, glacial acetic acid, and alkali solutions.	[4]
Permissible Exposure Limit (PEL)	Not established by OSHA.	[4]
Threshold Limit Value (TLV)	Not recommended by ACGIH.	[4]

Personal Protective Equipment (PPE)

When handling **Halazone**, especially in its powdered form, a comprehensive suite of personal protective equipment is crucial to minimize exposure and ensure safety.

Eye Protection:

- Wear splash goggles to protect against dust and potential splashes.[1][3]

Skin Protection:

- Wear a lab coat or a disposable laboratory suit (e.g., Tyvek®).[1][3][4]
- Use chemically impermeable gloves. It is recommended to wear two pairs of dissimilar protective gloves when handling the neat chemical.[2][4] Always inspect gloves before use and wash hands thoroughly after handling.[2]

Respiratory Protection:

- In case of insufficient ventilation or when weighing and diluting the neat chemical, use a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter.^{[1][4][5]} A dust respirator is also recommended.^{[1][3]}

Experimental Protocol: Safe Handling of Halazone

Following a strict protocol for handling **Halazone** is essential to prevent contamination and exposure.

1. Preparation and Weighing:

- Handle **Halazone** in a well-ventilated area, preferably within a fume hood, to minimize inhalation of dust.^{[1][2]}
- Use non-sparking tools to prevent ignition sources.^[2]
- When weighing, do so carefully to avoid generating dust.

2. Dissolving and Use:

- When dissolving **Halazone**, be aware that it hydrolyzes in water to release hypochlorous acid and chlorine gas.^{[4][6]}
- Use appropriate glassware and ensure it is clean and dry before use to prevent unwanted reactions.
- Solutions of **Halazone** are unstable and lose chlorine rapidly.^[4] Prepare solutions fresh for each use.

3. Storage:

- Store **Halazone** in a tightly closed container in a dry, cool, and well-ventilated place.^[2]
- Protect the chemical from exposure to light.^[5]
- Store it away from incompatible materials such as oxidizing agents and foodstuffs.^{[1][2]}

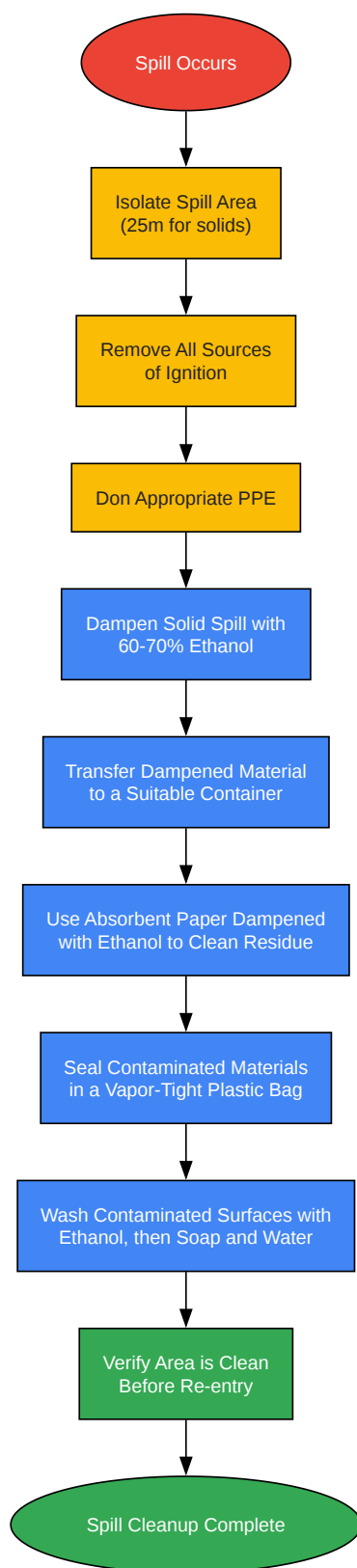
4. Disposal:

- Dispose of unused **Halazone** by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)
- Do not discharge **Halazone** or its solutions into sewer systems.[\[2\]](#)
- Contaminated packaging should be triple-rinsed (or equivalent) and can then be offered for recycling, reconditioning, or disposed of in a sanitary landfill after being punctured to prevent reuse.[\[2\]](#)

Emergency Procedures

Spill Response:

In the event of a **Halazone** spill, follow these steps to ensure safe cleanup.



[Click to download full resolution via product page](#)

Caption: Workflow for handling a **Halazone** spill.

First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Consult a doctor if irritation occurs.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cloudfront.zoro.com [cloudfront.zoro.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. HALAZONE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Halazone - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Halazone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210301#personal-protective-equipment-for-handling-halazone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com